

An In-depth Technical Guide to 3-(N-Boc-aminoethyl)-piperidine

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Compound of Interest

Compound Name: 3-(N-Boc-aminoethyl)-piperidine

Cat. No.: B1334842

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Introduction

3-(N-Boc-aminoethyl)-piperidine, with the CAS number 215305-98-9, is a substituted piperidine derivative that serves as a valuable building block in synthetic organic chemistry. The presence of a Boc-protected amino group and a reactive secondary amine on the piperidine ring makes it a versatile intermediate in the synthesis of more complex molecules, particularly in the field of medicinal chemistry. Piperidine and its derivatives are prevalent scaffolds in a wide array of pharmaceuticals and bioactive compounds. This document provides a comprehensive overview of the known chemical properties, available synthesis routes, and potential applications of **3-(N-Boc-aminoethyl)-piperidine**.

Core Chemical Properties

The fundamental chemical and physical properties of **3-(N-Boc-aminoethyl)-piperidine** are summarized below. It is important to note that while some experimental data is available, certain properties are based on computational predictions.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₄ N ₂ O ₂	[1] [2] [3]
Molecular Weight	228.33 g/mol	[1] [2] [3]
Appearance	Yellow to brown oil or solid	
Boiling Point (Predicted)	337.3 ± 15.0 °C at 760 mmHg	
pKa (Predicted)	12.85 ± 0.46	
Density (Predicted)	0.971 g/cm ³	

Table 1: Physicochemical Properties of **3-(N-Boc-aminoethyl)-piperidine**

Identifier	Value
CAS Number	215305-98-9
IUPAC Name	tert-butyl (2-(piperidin-3-yl)ethyl)carbamate
SMILES	C1CCNC(C1)CCNC(=O)OC(C)(C)C
InChI	InChI=1S/C12H24N2O2/c1-12(2,3)16-11(15)14-8-6-10-5-4-7-13-9-10/h10,13H,4-9H2,1-3H3,(H,14,15)

Table 2: Chemical Identifiers for **3-(N-Boc-aminoethyl)-piperidine**

Spectroscopic Data

Detailed experimental spectroscopic data for **3-(N-Boc-aminoethyl)-piperidine** is not readily available in the public domain. Researchers utilizing this compound would need to perform their own analyses (NMR, IR, MS) to confirm its identity and purity.

Experimental Protocols

Synthesis of Aminoethyl-Substituted Piperidine Derivatives

While a specific, detailed protocol for the synthesis of **3-(N-Boc-aminoethyl)-piperidine** is not widely published, a general approach for the synthesis of related aminoethyl-substituted piperidine derivatives has been described. One such methodology involves the conjugate addition of a phenyl nucleophile to α,β -unsaturated ketones, followed by a Wittig reaction to introduce a C2 chain. The subsequent transformation of an ester group into an amino moiety and removal of the N-protective group are the final steps.[4]

A logical synthetic route to **3-(N-Boc-aminoethyl)-piperidine** could involve the following key steps:



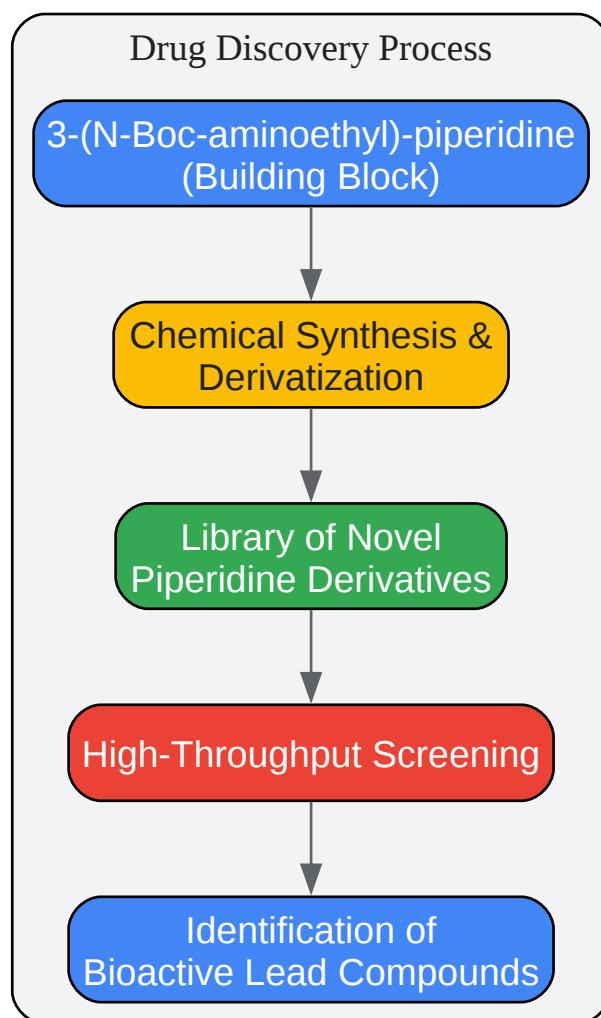
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Caption: A plausible synthetic workflow for **3-(N-Boc-aminoethyl)-piperidine**.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the direct biological activity of **3-(N-Boc-aminoethyl)-piperidine** or its involvement in any signaling pathways. However, the broader class of aminoethyl-substituted piperidine derivatives has been investigated as $\sigma 1$ receptor ligands with potential antiproliferative properties.[4][5] The $\sigma 1$ receptor is an intracellular chaperone protein implicated in a variety of cellular functions, and its modulation is a target for therapeutic intervention in neurological disorders and cancer.

The general structure of these derivatives suggests their potential to interact with various biological targets, and **3-(N-Boc-aminoethyl)-piperidine** serves as a key intermediate for creating libraries of such compounds for screening and drug discovery.



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Caption: Role of **3-(N-Boc-aminoethyl)-piperidine** in a drug discovery workflow.

Safety Information

Based on available data, **3-(N-Boc-aminoethyl)-piperidine** should be handled with care in a laboratory setting. The following hazard statements have been associated with this compound:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

3-(N-Boc-aminoethyl)-piperidine is a valuable chemical intermediate with significant potential in the synthesis of novel piperidine-based compounds for pharmaceutical and scientific research. While detailed experimental data on its physicochemical and spectroscopic properties are not extensively documented, its structural features make it an attractive starting material for creating diverse molecular libraries. Further research into the synthesis and biological evaluation of derivatives of **3-(N-Boc-aminoethyl)-piperidine** may lead to the discovery of new therapeutic agents.

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